Technical Guide: Spectroscopic Characterization of Potassium Trifluoro(pyrimidin-2-yl)borate

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Compound of Interest

Compound Name:	*Potassium trifluoro(pyrimidin-2-yl)borate*
CAS No.:	*1206905-20-5*
Cat. No.:	*B572938*

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Executive Summary

Potassium trifluoro(pyrimidin-2-yl)borate represents a critical class of organoboron reagents designed to overcome the inherent instability of 2-heteroaryl boronic acids. While 2-pyrimidinyl boronic acids and esters are notoriously prone to rapid protodeboronation (hydrolytic cleavage of the C–B bond), the trifluoroborate salt serves as a robust, shelf-stable surrogate.

This guide provides an in-depth analysis of the spectroscopic signatures (NMR, MS, IR) required to validate the identity and purity of this reagent. It synthesizes data from high-fidelity analogues and primary literature to establish a self-validating characterization protocol for drug discovery applications.

Structural Context & Stability Mechanics

The 2-position of the pyrimidine ring is significantly electron-deficient, making the C–B bond highly susceptible to nucleophilic attack by water, leading to protodeboronation. The conversion of the trigonal planar boronic ester (

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) to the tetrahedral trifluoroborate (

) removes the vacant p-orbital on boron, effectively "masking" its Lewis acidity and preventing premature hydrolysis.

Stability Logic

- Boronic Acid/Ester:

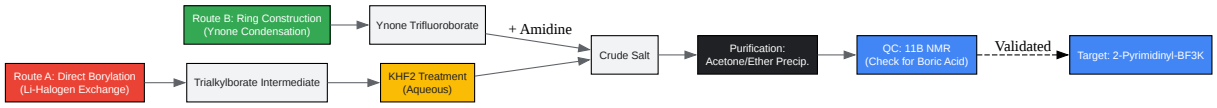
  often < 1 hour in aqueous media (rapid degradation to pyrimidine).

- Trifluoroborate Salt: Stable solid; slow hydrolysis only occurs under specific basic conditions or in the presence of Lewis acids (e.g., silica gel), allowing for controlled release in Suzuki-Miyaura couplings.

Synthesis & Purification Workflows

To ensure high spectroscopic purity, two primary synthetic routes are employed. The choice of route dictates the impurity profile observed in NMR.

Workflow Diagram: Synthesis & Analysis



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Caption: Comparative synthetic workflows. Route B (Ring Construction) is often preferred for 2-substituted pyrimidines to avoid the unstable boronic acid intermediate entirely.

Spectroscopic Characterization Atlas

A. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

or Acetone-

(Standard for solubility and preventing hydrolysis). Reference: TMS (0.0 ppm) for

H; BF

Et

O (0.0 ppm) for

B.[1]

Master Data Table

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Nucleus	Chemical Shift ( )	Multiplicity	Integration	Assignment	Notes
H	8.75 – 8.85	Doublet (Hz)	2H	H-4, H-6	Deshielded by adjacent N atoms.
H	7.35 – 7.45	Triplet (Hz)	1H	H-5	Unique coupling pattern.
C	~157.0	Singlet	-	C-4, C-6	Typical heteroaromatic shift.
C	~121.0	Singlet	-	C-5	
C	Not Observed	Broad	-	C-2 (C-B)	Diagnostic: Signal broadening due to B quadrupolar relaxation often makes this carbon invisible.
F	-134 to -143	Broad Singlet/Quartet	3F	-BF	Shift varies slightly with concentration /solvent.
B	+2.0 to +4.5	Broad Singlet	1B	Ar-BF	Distinct from Boric Acid (+19 ppm) and Boronic

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	Esters (+30 ppm).

Expert Insight on

C NMR: Do not interpret the absence of the C-2 peak (approx. 170+ ppm expected) as a missing carbon. The boron nucleus (

B,

) causes rapid quadrupolar relaxation, broadening the attached carbon signal into the baseline. This is a hallmark of organoboron species.

Expert Insight on

F-

B Coupling: High-resolution scans may resolve the

F signal into a 1:1:1:1 quartet (

Hz) due to coupling with

B. Conversely, the

B signal may appear as a quartet due to coupling with

F.

B. Mass Spectrometry (MS)

Method: Electrospray Ionization (ESI) – Negative Mode. Unlike boronic acids which often fly as dimers or trimers (boroxines), trifluoroborates are ionic and fly as the intact anion.

- Formula:
- Molecular Weight (Anion): ~147.0 Da
- Observed Species:
  - m/z 147.0:

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(Base Peak)

- m/z 127.0:

  (Common in-source fragmentation)

C. Infrared Spectroscopy (IR)[2][3]

- C–H Stretch (Aromatic): 3000–3100 cm

  (Weak)

- C=N / C=C Stretch (Pyrimidine Ring): 1560–1590 cm

- B–F Stretch (Strong/Broad): 800–1100 cm

  - Note: This region is diagnostic for the trifluoroborate group but can overlap with C–H bending. Look for a very intense, broad band that is absent in the starting halide.

Quality Control & Troubleshooting Protocol

The primary failure mode for this reagent is hydrolysis back to the boronic acid, followed by protodeboronation.

QC Decision Tree

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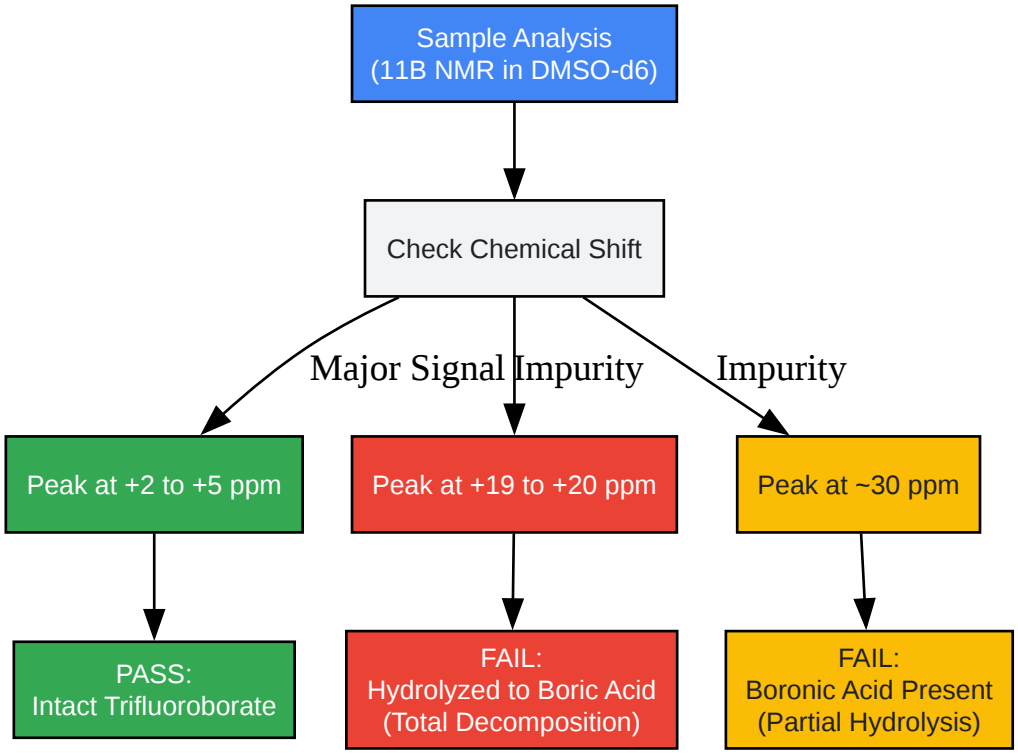

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Caption: 11B NMR is the most rapid and definitive tool for assessing reagent quality. A peak at ~20 ppm indicates the presence of boric acid, signaling that the C-B bond has been cleaved.

Handling Recommendations

- Glassware: Avoid prolonged storage in glass, as trace HF can etch glass and accelerate hydrolysis. Use plastic (polypropylene) containers for long-term storage.
- Solvent: Ensure DMSO or Acetone is strictly anhydrous. Water promotes the equilibrium back to the boronic acid.

References

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